

An In-depth Technical Guide on the Potential Off-Target Effects of MM3122

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Compound of Interest

Compound Name: MM3122

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Introduction

MM3122 is a novel, potent, and selective small-molecule inhibitor of Transmembrane Protease, Serine 2 (TMPRSS2), a host cell surface protease crucial for the entry of SARS-CoV-2 and other respiratory viruses into human cells.[1][2] By blocking the enzymatic activity of TMPRSS2, **MM3122** prevents the proteolytic cleavage of the viral spike protein, a necessary step for viral fusion and subsequent infection.[3][4] While **MM3122** exhibits subnanomolar potency against its primary target, a thorough understanding of its potential off-target effects is paramount for its clinical development and safe therapeutic application. This technical guide provides a comprehensive overview of the known off-target profile of **MM3122**, supported by quantitative data, detailed experimental methodologies, and visual representations of key biological pathways and experimental workflows.

Core Mechanism of Action

MM3122 is a peptidomimetic inhibitor that targets the catalytic site of several human serine proteases, with a particularly high affinity for TMPRSS2, matriptase, and hepsin.[5][6] The primary mechanism of **MM3122** in the context of viral infection is the inhibition of TMPRSS2-

mediated cleavage of the SARS-CoV-2 spike protein.^{[3][4]} This action effectively halts the viral entry process at the cell surface, thereby preventing infection of lung epithelial cells.^{[3][4]}

Quantitative Analysis of Off-Target Effects

To assess the selectivity of **MM3122**, its inhibitory activity was profiled against a broad panel of 53 human serine and cysteine proteases. The following table summarizes the half-maximal inhibitory concentrations (IC₅₀) for a selection of these proteases, highlighting the on-target potency and the spectrum of off-target interactions.

Target Protease	Protease Class	IC50 (nM)	Potency Category	Reference
TMPRSS2	Serine Protease	0.34	High	[1]
Matriptase	Serine Protease	0.31	High	[1]
Hepsin	Serine Protease	0.19	High	[1]
HGFA	Serine Protease	32	Moderate	[1]
Thrombin	Serine Protease	>20	Low	[1]
Factor Xa	Serine Protease	10 - 1000	Moderate	[4] [7]
Kallikrein 1 (KLK1)	Serine Protease	10 - 1000	Moderate	[7]
Kallikrein 5 (KLK5)	Serine Protease	10 - 1000	Moderate	[7]
Kallikrein 14 (KLK14)	Serine Protease	10 - 1000	Moderate	[7]
Plasmin	Serine Protease	10 - 1000	Moderate	[7]
Proteinase K	Serine Protease	10 - 1000	Moderate	[7]
Cathepsin S	Cysteine Protease	590	Moderate	[4] [7]
Cathepsin C	Cysteine Protease	1400	Low	[4] [7]
Cathepsin L	Cysteine Protease	12800	Low	[4] [7]
Papain	Cysteine Protease	1100	Low	[4] [7]

Experimental Protocols

Protease Selectivity Profiling

The assessment of **MM3122**'s selectivity was conducted by Reaction Biology Corp. (Malvern, PA) against a panel of 53 serine and cysteine proteases.

General Protocol Outline:

- **Enzyme and Substrate Preparation:** Recombinant human proteases and their corresponding fluorogenic substrates were prepared in appropriate assay buffers.
- **Compound Dilution:** **MM3122** was serially diluted to generate a range of concentrations for IC50 determination.
- **Assay Reaction:** The protease, the fluorogenic substrate, and **MM3122** (or vehicle control) were combined in microtiter plates.
- **Signal Detection:** The enzymatic reaction, resulting in the cleavage of the fluorogenic substrate, was monitored over time by measuring the fluorescence intensity.
- **Data Analysis:** The rate of reaction was calculated for each compound concentration. The IC50 values were determined by fitting the dose-response data to a four-parameter logistic equation.

Antiviral Activity Assay in Calu-3 Cells

The efficacy of **MM3122** in inhibiting SARS-CoV-2 replication was evaluated in a human lung epithelial cell line, Calu-3.

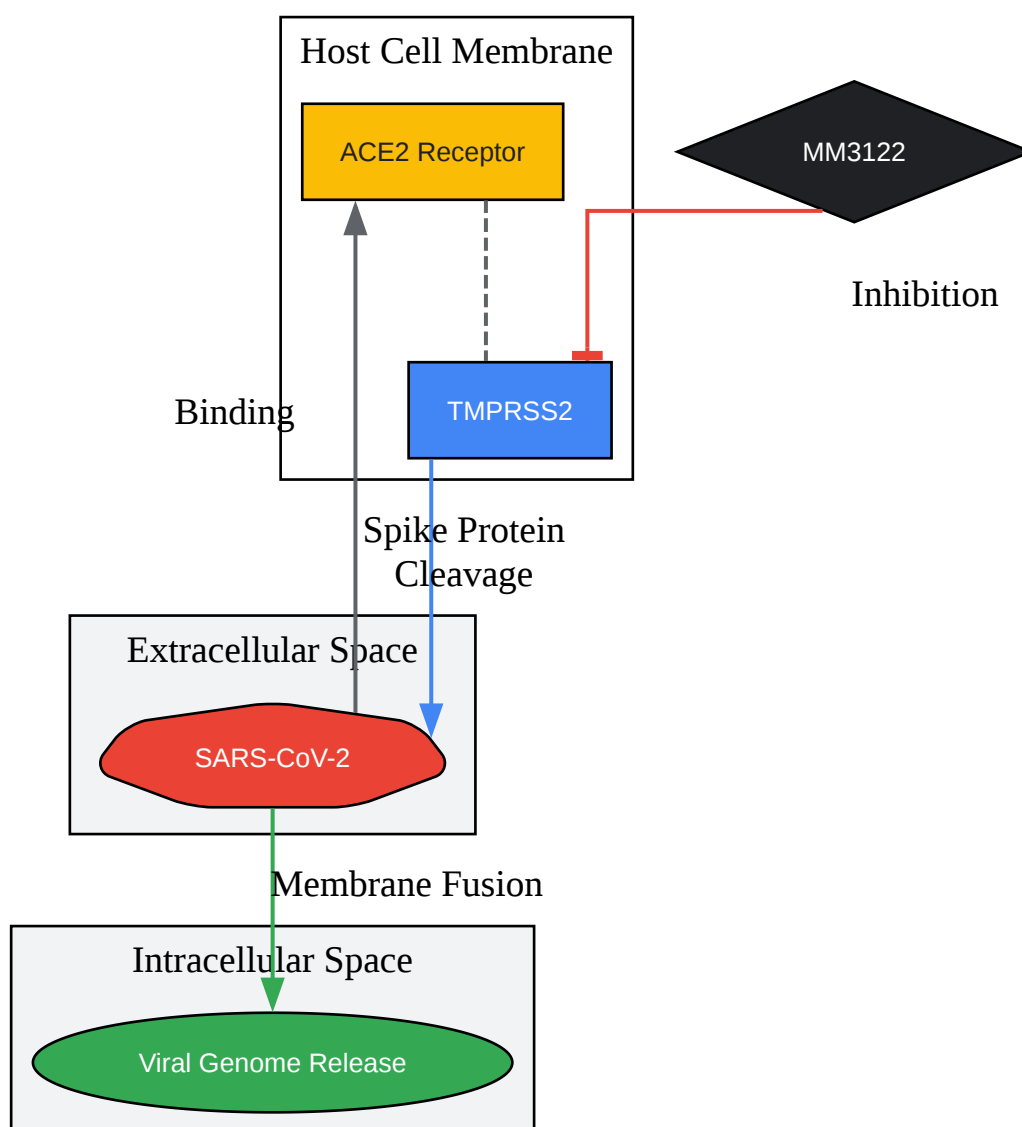
Protocol:

- **Cell Seeding:** Calu-3 cells were seeded in 24-well plates and incubated overnight.
- **Virus Inoculation:** The cells were infected with SARS-CoV-2 (strains WA1/2020 or EG.5.1) at a multiplicity of infection of 4,000 plaque-forming units (PFU) for 1 hour at 37°C.[8]
- **Compound Treatment:** After inoculation, the virus was removed, and the cells were washed before being incubated for 48 hours in a medium containing different concentrations of **MM3122** or remdesivir (as a positive control) and DMSO (as a negative control).[8]

- Virus Titer Quantification: After the 48-hour incubation, the supernatant from each well was collected, and the amount of infectious virus was quantified by a plaque assay.[8]

Visualizations

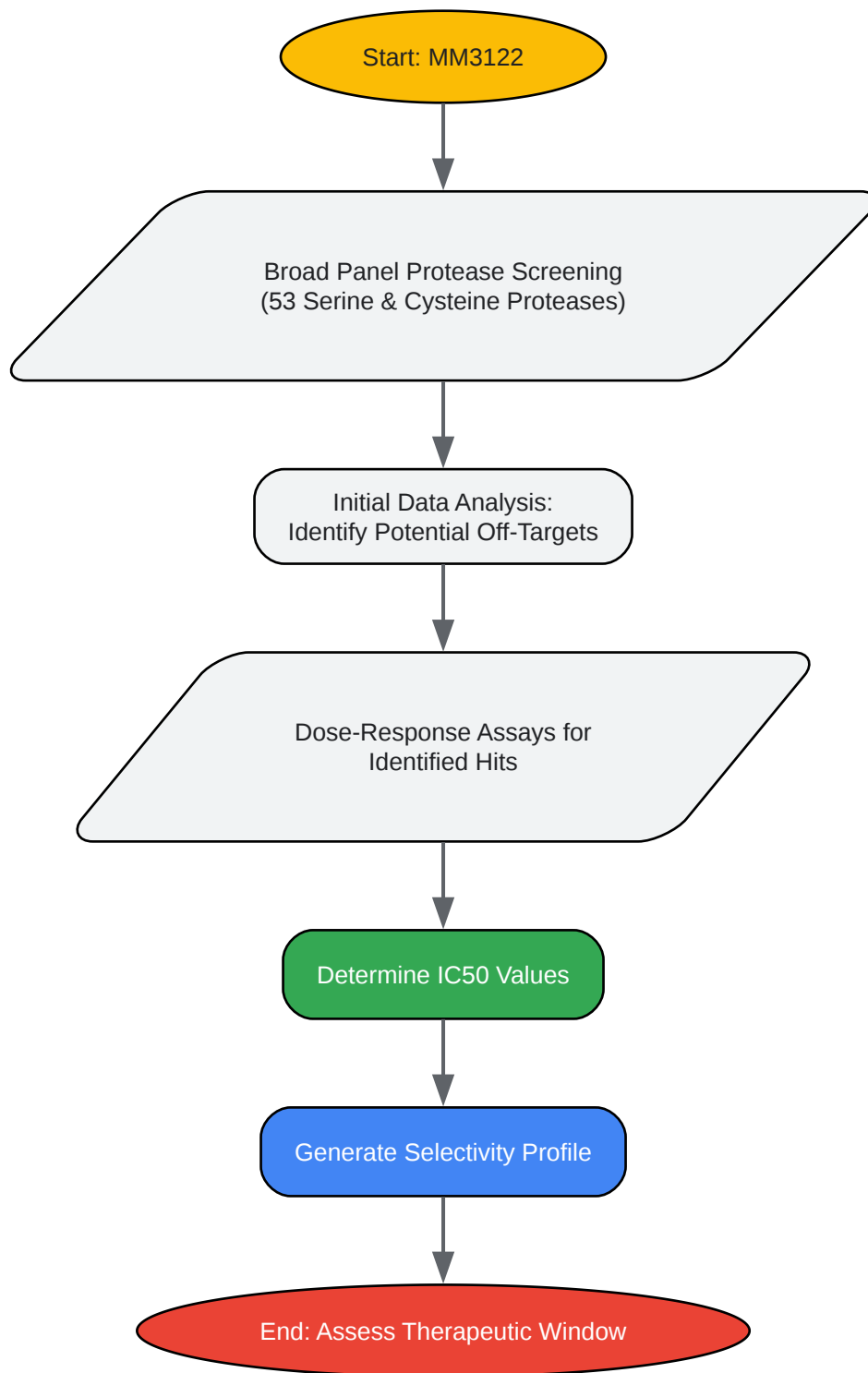
Signaling Pathway of SARS-CoV-2 Entry and Inhibition by MM3122



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Caption: SARS-CoV-2 entry pathway and its inhibition by **MM3122**.

Experimental Workflow for Off-Target Profiling



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